

# Improving AMG 837 calcium hydrate stability in solution

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## Compound of Interest

Compound Name: *AMG 837 calcium hydrate*

Cat. No.: *B10752487*

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## Technical Support Center: AMG 837 Calcium Hydrate

This technical support center provides researchers, scientists, and drug development professionals with guidance on the use and handling of **AMG 837 calcium hydrate**, with a focus on improving its stability in solution for reliable experimental outcomes.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

**Q1:** My **AMG 837 calcium hydrate** is not dissolving in my aqueous buffer. What should I do?

**A1:** **AMG 837 calcium hydrate** is practically insoluble in water. Direct dissolution in aqueous buffers will likely result in precipitation. The recommended procedure is to first prepare a concentrated stock solution in 100% dimethyl sulfoxide (DMSO). For subsequent experiments, this DMSO stock solution can be diluted into the final aqueous buffer. To minimize the risk of precipitation upon dilution, ensure the final concentration of DMSO in your aqueous solution is as low as possible while maintaining the desired AMG 837 concentration. A final DMSO concentration of 0.1% is often used in cell-based assays.[\[1\]](#)

**Q2:** I observed precipitation after diluting my DMSO stock solution of AMG 837 into my cell culture medium. How can I prevent this?

A2: This phenomenon, often called "solvent shock," can occur when a compound that is highly soluble in an organic solvent is rapidly introduced into an aqueous environment where it is poorly soluble. To mitigate this:

- **Serial Dilution:** Instead of a single large dilution, perform a series of smaller, stepwise dilutions.
- **Use of Surfactants:** For *in vivo* preparations, non-ionic surfactants like Tween 80 are often used in combination with suspending agents like methylcellulose to improve dispersibility.[\[1\]](#)
- **Employ Solubilizing Agents:** For certain applications, particularly *in vivo* studies, cyclodextrins such as sulfobutyl ether- $\beta$ -cyclodextrin (SBE- $\beta$ -CD) can be used to enhance the aqueous solubility of hydrophobic compounds like AMG 837.

Q3: What is the recommended storage condition for **AMG 837 calcium hydrate** powder and its stock solutions?

A3:

- **Powder:** Store the solid **AMG 837 calcium hydrate** at -20°C for long-term storage (months to years) and at 4°C for short-term storage (days to weeks).[\[2\]](#) The compound is stable for several weeks at ambient temperature during shipping.[\[2\]](#)
- **Stock Solutions:** Prepare stock solutions in a suitable organic solvent like DMSO. Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Q4: Is there a difference in stability between the free acid and the calcium salt forms of AMG 837?

A4: Yes, the free acid form of AMG 837 has been reported to have poor physicochemical stability. The hemicalcium salt dihydrate form was developed to be a more stable, crystalline solid, making it more suitable for long-term development and use.

Q5: How does the presence of proteins like albumin in my assay buffer affect the activity of AMG 837?

A5: AMG 837 is highly bound to plasma proteins, with studies showing 98.7% binding in human plasma.<sup>[1]</sup> The presence of human serum albumin (HSA) in your assay buffer will reduce the free concentration of AMG 837, leading to a rightward shift in its EC50 value (i.e., it will appear less potent).<sup>[3][4]</sup> It is crucial to consider this when designing your experiments and to report the protein concentration in your assay conditions for accurate interpretation of results. For instance, the EC50 of AMG 837 in a GPR40 aequorin assay was found to be ~180-fold less potent in the presence of 100% human serum compared to a buffer with 0.01% HSA.<sup>[1]</sup>

## Data Presentation

Table 1: Solubility of AMG 837 Salts

Salt Form	Solvent	Maximum Concentration	Reference
AMG 837 hemicalcium salt	DMSO	100 mM	
AMG 837 calcium hydrate	DMSO	≥ 42 mg/mL (92.22 mM)	[5]
AMG 837 (form not specified)	Water	Insoluble	

Table 2: In Vitro Potency of AMG 837 (EC50 Values)

Assay	Species	Cell Line	EC50 (nM)	Notes	Reference
Aequorin Ca <sup>2+</sup> flux	Human	CHO	13.5 ± 0.8	[1]	
Aequorin Ca <sup>2+</sup> flux	Mouse	CHO	22.6 ± 1.8	[1]	
Aequorin Ca <sup>2+</sup> flux	Rat	CHO	31.7 ± 1.8	[1]	
GTPyS binding	Human	A9_GPR40	1.5 ± 0.1	[3]	
Inositol phosphate accumulation	Human	A9_GPR40	7.8 ± 1.2	[1]	
Insulin Secretion	Mouse	Primary Islets	142 ± 20	At 16.7 mM glucose	[3]

## Experimental Protocols

### Protocol 1: Preparation of **AMG 837 Calcium Hydrate** Stock Solution for In Vitro Assays

- Materials:

- **AMG 837 calcium hydrate** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials

- Procedure:

1. Allow the **AMG 837 calcium hydrate** powder to equilibrate to room temperature before opening the vial to prevent condensation.
2. Weigh the desired amount of **AMG 837 calcium hydrate** in a sterile microcentrifuge tube.

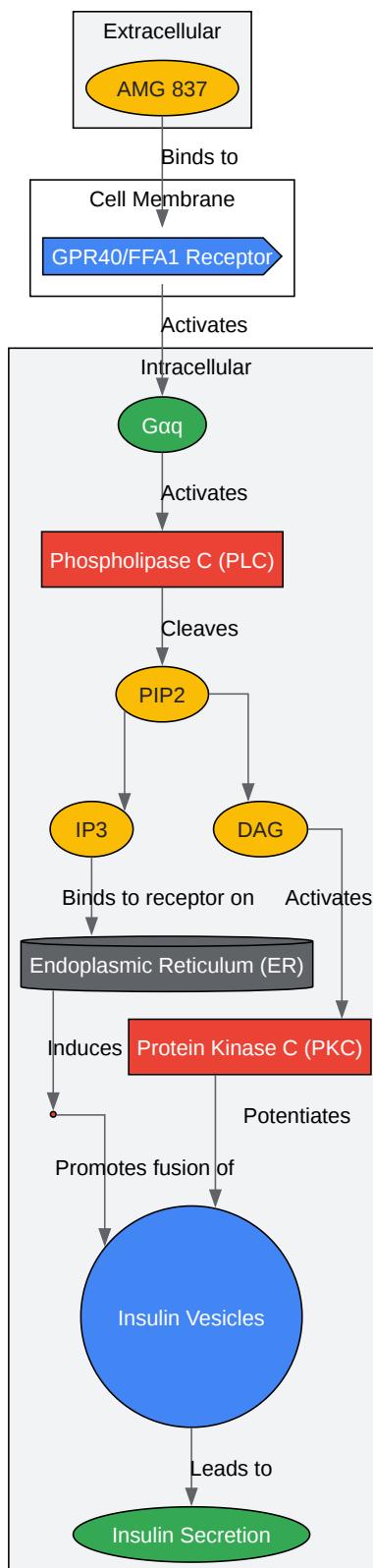
3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
4. Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary.
5. Aliquot the stock solution into single-use, light-protected tubes.
6. Store the aliquots at -20°C or -80°C.

#### Protocol 2: Preparation of AMG 837 Formulation for In Vivo Oral Gavage Studies

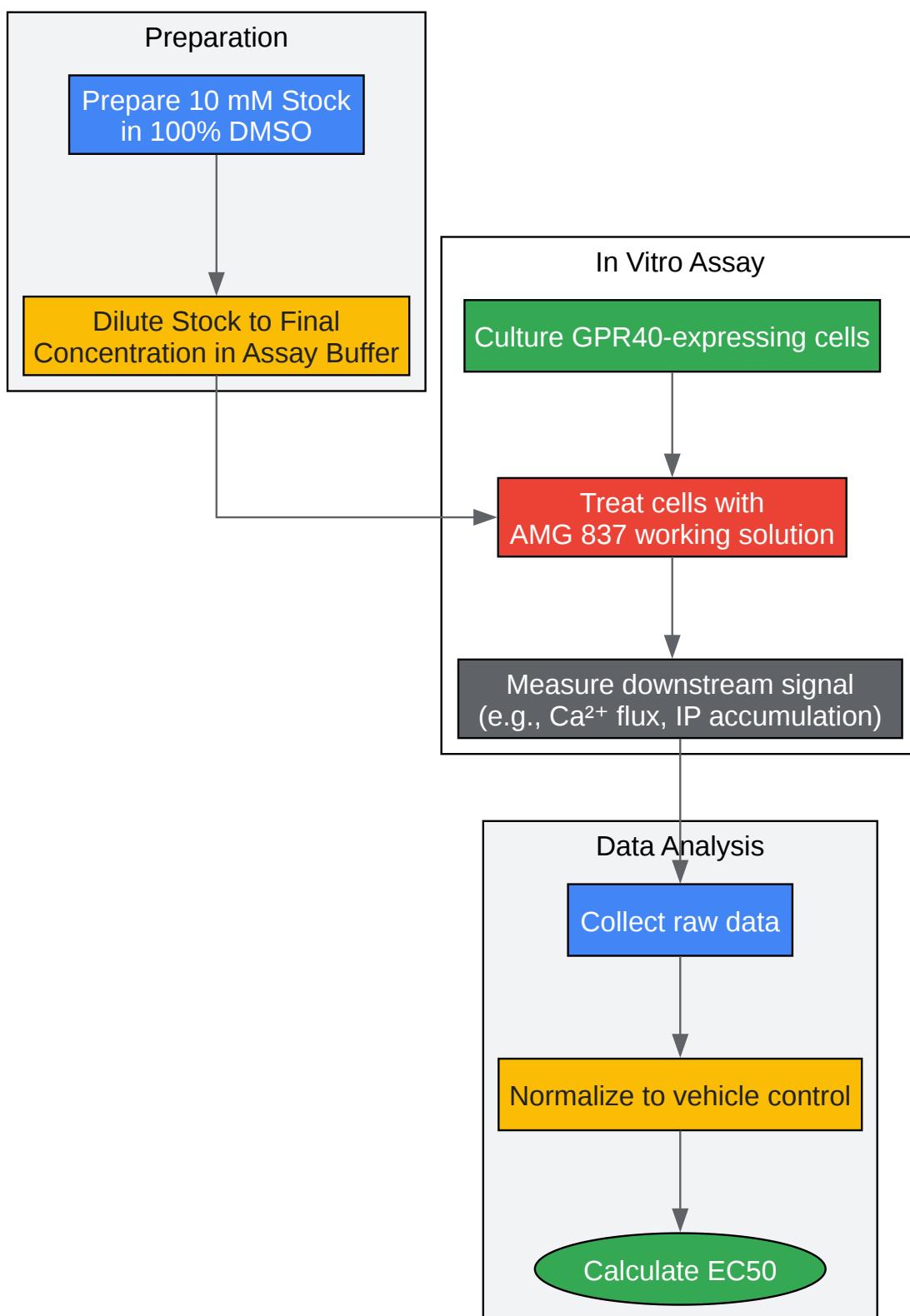
This protocol is based on formulations described in the literature.[\[1\]](#)

- Materials:
  - **AMG 837 calcium hydrate** powder
  - 1% (w/v) Methylcellulose (CMC) in sterile water
  - Tween 80
  - Sterile vehicle (e.g., saline or water)
- Procedure:
  1. Weigh the required amount of **AMG 837 calcium hydrate**.
  2. Create a paste by adding a small amount of the 1% CMC solution to the powder.
  3. Gradually add the remaining volume of the 1% CMC solution while continuously stirring or vortexing to form a uniform suspension.
  4. Add Tween 80 to a final concentration of 1% (v/v) and mix thoroughly.
  5. Ensure the final formulation is a homogenous suspension before administration.

## Visualizations

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Caption: GPR40 signaling pathway activated by AMG 837.

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Caption: General workflow for in vitro experiments with AMG 837.

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